

Technical Support Center: Safe Disposal of 3-Nitrobenzonitrile Waste

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Compound of Interest

Compound Name: 3-Nitrobenzonitrile

Cat. No.: B118961

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This guide provides essential information for the safe handling and disposal of **3-Nitrobenzonitrile** waste. It is intended for researchers, scientists, and drug development professionals to ensure safety and compliance during experimental work.

Frequently Asked Questions (FAQs)

Q1: What is **3-Nitrobenzonitrile** and what are its primary hazards?

A1: **3-Nitrobenzonitrile** (CAS No. 619-24-9) is a yellowish crystalline powder or needle-like solid used in organic synthesis.^{[1][2][3]} It is classified as a hazardous substance due to its toxicity. The primary hazards include:

- Acute Toxicity: It is toxic or harmful if swallowed, in contact with skin, or if inhaled.^{[4][5]}
- Health Effects: It may cause irritation to the skin, eyes, and respiratory system.^{[5][6]} A significant toxic effect is the potential to induce methemoglobinemia, a condition where the blood's ability to carry oxygen is reduced.^{[4][6]} In animal studies, it has been observed to cause cyanosis (bluish discoloration of the skin) and somnolence (drowsiness).^{[4][6]}

Q2: How should I classify waste containing **3-Nitrobenzonitrile**?

A2: Any waste containing **3-Nitrobenzonitrile**, including pure unused chemical, reaction residues, contaminated solutions, and spill cleanup materials, must be classified as hazardous waste.^{[7][8][9]} For transportation purposes, it falls under UN number UN3439, with the proper

shipping name "NITRILES, SOLID, TOXIC, N.O.S." and belongs to Hazard Class 6.1 (Toxic substances).[5][7][8]

Q3: What are the immediate steps to take in case of a **3-Nitrobenzonitrile** spill?

A3: In the event of a spill, personnel should first ensure their own safety by wearing appropriate Personal Protective Equipment (PPE), including gloves, protective clothing, and eye protection. [5] The area should be evacuated and secured to prevent further exposure. For solid spills, it is crucial to avoid generating dust.[7][8] The spilled material and any absorbent or cleaning supplies used must be swept up or collected and placed into a suitable, clearly labeled container for disposal as hazardous waste.[7][10][11]

Q4: What is the general procedure for disposing of solid **3-Nitrobenzonitrile** waste?

A4: Solid **3-Nitrobenzonitrile** waste must not be disposed of as general refuse. It should be collected in a designated, airtight, and clearly labeled hazardous waste container.[12] The disposal must be handled through an authorized hazardous or special waste collection service. [5] Common disposal methods for this type of waste include high-temperature incineration in a chemical incinerator equipped with an afterburner and scrubber or burial in an authorized hazardous waste landfill.[5][12] Always consult your institution's environmental health and safety office and local regulations.[8]

Q5: Can I dispose of solutions containing **3-Nitrobenzonitrile** down the drain?

A5: No. Due to its toxicity and low water solubility, solutions containing **3-Nitrobenzonitrile** must never be discharged into the sanitary sewer via sinks or drains.[5][7][11] This practice is prohibited as it can harm the environment and interfere with wastewater treatment processes. All liquid waste must be collected in appropriate, sealed, and labeled containers for hazardous waste disposal.

Q6: How should I dispose of contaminated lab materials (e.g., gloves, wipes, glassware)?

A6: Any materials that come into contact with **3-Nitrobenzonitrile**, such as nitrile gloves, paper towels, and contaminated glassware, are considered hazardous waste.[11][13] These items must be collected in a dedicated, labeled hazardous waste container.[13] Contaminated work clothing should not be taken out of the workplace and should be laundered separately.[5] Disposable items should be packaged for pickup by a licensed hazardous waste contractor.

Troubleshooting Guide

Q: My hazardous waste container for **3-Nitrobenzonitrile** is full. What is the correct procedure?

A: Do not overfill the waste container. Once it is about 75-80% full, securely seal it. Ensure the container is properly labeled with its contents and associated hazards. Store the sealed container in a designated, well-ventilated, and secure hazardous waste accumulation area.[\[14\]](#) [\[15\]](#) Arrange for waste collection through your institution's environmental health and safety program.[\[11\]](#)

Q: I accidentally mixed **3-Nitrobenzonitrile** waste with an incompatible chemical. How should I proceed?

A: Immediately consult the Safety Data Sheets (SDS) for **3-Nitrobenzonitrile** and the other chemical to identify potential hazardous reactions. If there is no immediate reaction, label the container clearly, indicating all components of the mixture. Contact your institution's chemical safety officer or environmental health and safety department for guidance on how to manage and dispose of the mixed waste stream. Do not add any other waste to this container.

Q: Our licensed waste handler rejected a container of **3-Nitrobenzonitrile** waste. What are the common reasons for rejection?

A: Waste rejection can occur for several reasons:

- **Improper Labeling:** The container is missing a hazardous waste label, or the information is incomplete or illegible.
- **Unsealed or Leaking Container:** The container is not properly sealed, is damaged, or shows signs of leaking.
- **Mixed Waste:** The container holds an undeclared mixture of incompatible waste types.
- **Unknown Contents:** The contents of the container cannot be clearly identified.
- **Improper Container:** The waste is in a container that is not suitable for its chemical properties or for transport.

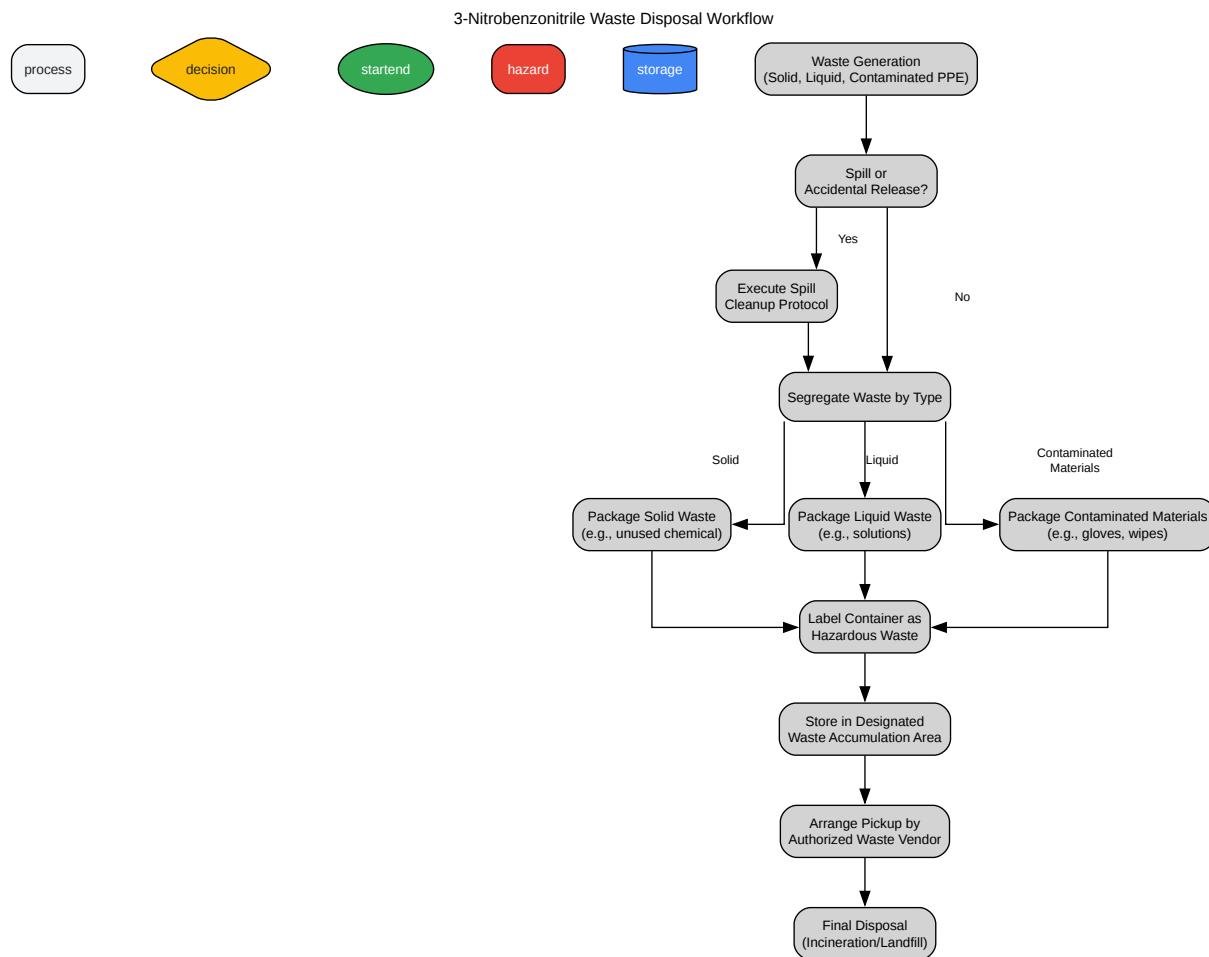
Always ensure that waste is correctly segregated, packaged in a suitable container, and accurately labeled before collection.

Data Summary

The following table summarizes key quantitative and classification data for **3-Nitrobenzonitrile**.

Property	Value / Description	Reference(s)
CAS Number	619-24-9	[1] [16]
Molecular Formula	C ₇ H ₄ N ₂ O ₂	[3] [4] [16]
Molecular Weight	148.12 g/mol	[4]
Physical Appearance	Yellowish crystalline powder or needles	[1] [2] [3]
Melting Point	114-117 °C	[2] [3] [16]
Boiling Point	165 °C @ 21 mmHg	[3] [16]
Solubility	Low solubility in water; very soluble in ether	[2]
UN Number	3439	[5] [7] [8]
Proper Shipping Name	NITRILES, SOLID, TOXIC, N.O.S. (3-Nitrobenzonitrile)	[5] [7]
Hazard Class	6.1 (Toxic Substance)	[7] [8]
Packing Group	III	[7]

Waste Management Workflow

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Caption: Decision workflow for handling **3-Nitrobenzonitrile** waste.

Experimental Protocols

Protocol for Segregation and Packaging of **3-Nitrobenzonitrile** Waste for Authorized Disposal

1.0 Scope This protocol details the standard operating procedure for the safe collection, segregation, and packaging of solid and liquid waste, as well as contaminated materials containing **3-Nitrobenzonitrile**, in a laboratory setting to prepare it for collection by a licensed hazardous waste disposal service.

2.0 Materials Required

- Designated hazardous waste containers (solid and liquid) with secure lids.
- Puncture-resistant container for sharp objects.
- Hazardous waste labels.
- Permanent marker.
- Waste accumulation log.

3.0 Personal Protective Equipment (PPE)

- Chemical safety goggles.
- Nitrile gloves.
- Laboratory coat.
- Work should be performed inside a certified chemical fume hood.[\[7\]](#)

4.0 Procedure

4.1 Solid Waste (Unused chemical, reaction byproducts)

- Designate a specific, compatible, and sealable container for solid **3-Nitrobenzonitrile** waste.
- Carefully transfer solid waste into the container using a spatula or scoopula, minimizing dust generation.[\[8\]](#)

- Do not mix with other types of waste unless explicitly permitted by your institution's waste management plan.
- Once the container is 75% full, securely close the lid.
- Clean the exterior of the container to remove any residual contamination.
- Affix a completed hazardous waste label to the container, clearly identifying the contents as "Hazardous Waste: **3-Nitrobenzonitrile**".

4.2 Liquid Waste (Solutions containing **3-Nitrobenzonitrile**)

- Designate a compatible, shatter-resistant container with a screw cap for liquid waste.
- Using a funnel, carefully pour the liquid waste into the container.
- Ensure the container is kept closed when not in use.
- Do not mix incompatible waste streams.
- Fill the container to no more than 80% capacity to allow for vapor expansion.
- Once full, securely tighten the cap.
- Clean the exterior of the container.
- Affix a completed hazardous waste label, listing all chemical constituents and their approximate concentrations.

4.3 Contaminated Materials (PPE, wipes, glassware)

- Collect disposable items like gloves and wipes in a designated, lined container.[\[13\]](#)
- Contaminated disposable glassware should be placed in a puncture-proof container labeled for hazardous waste.
- Once the container is full, seal the liner or the container itself.
- Label the container as "Hazardous Waste: Debris contaminated with **3-Nitrobenzonitrile**".

4.4 Storage and Disposal

- Store all sealed and labeled hazardous waste containers in a designated, secondary containment area that is secure and well-ventilated.[14][15]
- Update the laboratory's waste accumulation log.
- Contact your institution's environmental health and safety department to schedule a waste pickup.[11] Do not attempt to transport the waste yourself.[11]

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